

Application Notes and Protocols for In Vitro Evaluation of Phenothiazine Derivatives

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Compound of Interest

Compound Name: *3-Chloro-1-phenothiazin-10-yl-propan-1-one*

CAS No.: 4091-91-2

Cat. No.: B1266747

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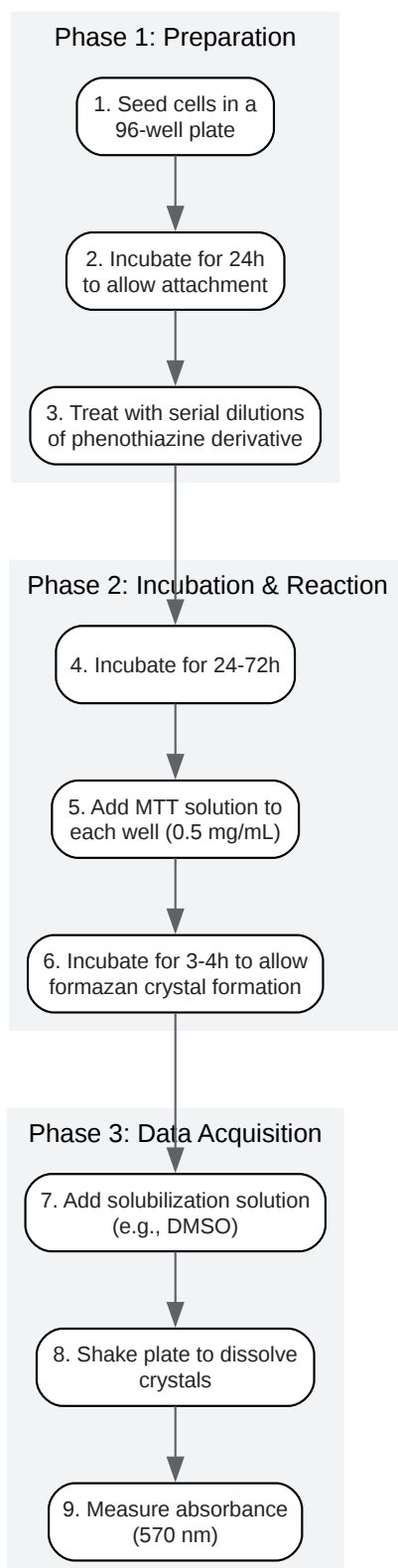
Abstract: Phenothiazine and its derivatives represent a versatile class of heterocyclic compounds with a rich history in pharmacology. Initially developed as antipsychotics, their therapeutic potential has expanded to include anticancer, antimicrobial, and enzyme-inhibiting activities.^{[1][2][3][4]} This guide provides a comprehensive overview of key in vitro assays essential for screening, characterizing, and elucidating the mechanisms of action of novel phenothiazine derivatives. The protocols and insights are designed for researchers, scientists, and drug development professionals, emphasizing the causality behind experimental choices to ensure robust and reproducible data generation.

Section 1: Foundational Screening: Cytotoxicity and Antiproliferative Assays

The initial evaluation of any potential therapeutic agent involves assessing its effect on cell viability and proliferation. For phenothiazine derivatives, which are being increasingly investigated for their anticancer properties, these assays are fundamental.^{[3][5][6]} They provide a quantitative measure of a compound's potency (e.g., IC₅₀) and are crucial for selecting promising candidates for further mechanistic studies.

One of the most common methods is the MTT assay, which measures the metabolic activity of cells as an indicator of their viability.^[7] Viable cells possess mitochondrial dehydrogenases that convert the yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), into a purple formazan product.^[7] The amount of formazan produced is directly proportional to the number of living cells.

Experimental Workflow: MTT Assay



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Caption: Workflow for assessing cell viability using the MTT assay.

Protocol 1: MTT Assay for Cell Viability

This protocol is designed to determine the dose-dependent effect of a phenothiazine derivative on the viability of a selected cell line (e.g., HeLa, HepG2).[8]

Materials:

- Cell line of interest (e.g., HeLa)
- Complete growth medium (e.g., DMEM with 10% FBS, 1% Penicillin-Streptomycin)[8]
- Phenothiazine derivative stock solution (e.g., 10 mM in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution: 5 mg/mL in sterile PBS
- Solubilization solution: Dimethyl sulfoxide (DMSO)
- Sterile 96-well flat-bottom plates
- Microplate reader capable of measuring absorbance at 570 nm

Procedure:

- Cell Seeding: Harvest and count cells. Seed 5,000–10,000 cells per well in 100 µL of complete growth medium in a 96-well plate. Incubate for 24 hours at 37°C in a 5% CO₂ humidified atmosphere to allow for cell attachment.[8][9]
- Compound Treatment:
 - Prepare serial dilutions of the phenothiazine derivative in complete growth medium from the stock solution.
 - Causality Note: The final DMSO concentration should not exceed 0.5% to avoid solvent-induced toxicity.[8]
 - Self-Validation: Include the following controls:
 - Untreated Control: Cells with medium only (represents 100% viability).

- Vehicle Control: Cells treated with the highest concentration of DMSO used in the dilutions.
- Blank Control: Wells with medium only (no cells) to measure background absorbance.
- Carefully remove the old medium and add 100 µL of the prepared compound dilutions or control medium to the respective wells.
- Incubate for the desired treatment period (e.g., 24, 48, or 72 hours).[\[9\]](#)
- MTT Addition and Incubation:
 - After the incubation period, add 10-20 µL of the 5 mg/mL MTT solution to each well.[\[8\]](#)
 - Causality Note: Serum in the medium can interact with MTT; for more sensitive assays, replacing the medium with serum-free medium before adding MTT is recommended.
 - Incubate for 3-4 hours at 37°C. During this time, viable cells will convert the yellow MTT into purple formazan crystals.[\[8\]](#)[\[10\]](#)
- Formazan Solubilization and Measurement:
 - Carefully remove the medium from each well without disturbing the formazan crystals.
 - Add 150 µL of DMSO to each well to dissolve the crystals.[\[8\]](#)
 - Gently shake the plate on an orbital shaker for 10-15 minutes to ensure complete dissolution.[\[8\]](#)
 - Measure the absorbance at 570 nm using a microplate reader. A reference wavelength of >650 nm can be used to subtract background noise.
- Data Analysis:
 - Subtract the absorbance of the blank control from all other readings.
 - Calculate the percentage of cell viability for each concentration relative to the untreated control: (% Viability) = (Abs_treated / Abs_untreated) * 100.

- Plot the percent viability against the log of the compound concentration and use non-linear regression to determine the IC50 value (the concentration that inhibits 50% of cell viability).[8]

Data Summary: Cytotoxicity of Phenothiazine

Derivatives

Phenothiazine Derivative	Cancer Cell Line	Cancer Type	IC50 (μM)	Reference
Chlorpromazine	HTC	Hepatoma	~60	[11]
Thioridazine	HTC	Hepatoma	~45	[11]
Fluphenazine	HTC	Hepatoma	~70	[11]
Trifluoperazine	HTC	Hepatoma	~85	[11]
Prochlorperazine (PCP)	Hep3B	Liver Cancer	~10-20	[1][6]
Trifluoperazine (TFP)	Hep3B	Liver Cancer	~10-20	[1][6]

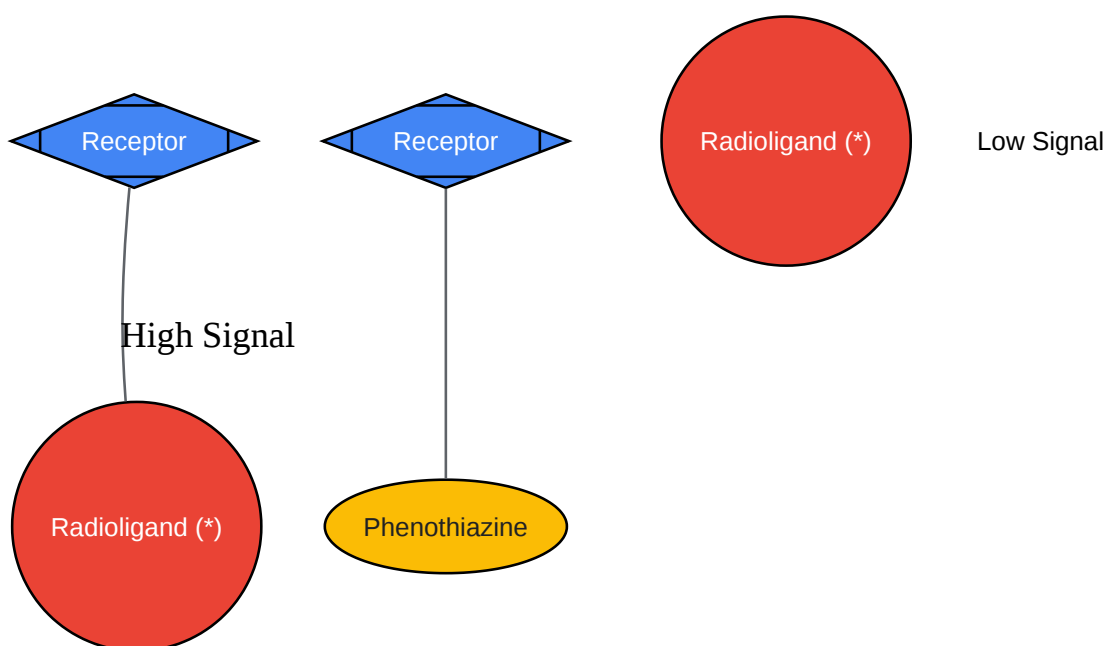
Section 2: Probing Neuromodulatory and Enzymatic Activity

The primary clinical application of phenothiazines is in treating psychosis, which stems from their ability to antagonize neurotransmitter receptors, particularly dopamine D2 receptors.[4][12][13] Furthermore, emerging research shows that some derivatives can modulate the activity of other critical enzymes like cholinesterases.[1][6]

Receptor Binding Assays

These assays are crucial for determining a compound's affinity and selectivity for specific receptors. The most common format is a competitive binding assay, where the phenothiazine derivative competes with a known radiolabeled ligand for binding to the receptor. The amount of radioligand displaced is proportional to the affinity of the test compound.[14][15]

Principle of Competitive Radioligand Binding



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Caption: Competitive binding of a phenothiazine and a radioligand to a receptor.

Protocol 2: Dopamine D2 Receptor Competitive Binding Assay

This protocol provides a general framework for assessing the binding affinity of phenothiazine derivatives to the dopamine D2 receptor using a radiolabeled antagonist like [^3H]-Spiperone.

Materials:

- Membrane preparation from cells expressing human dopamine D2 receptors (e.g., CHO-D2 cells)
- Radioligand: [^3H]-Spiperone or similar D2 antagonist
- Non-specific binding control: Haloperidol (10 μM) or another potent D2 antagonist

- Assay Buffer: e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂, pH 7.4
- Phenothiazine derivative stock solutions
- Glass fiber filters (e.g., Whatman GF/B)
- Scintillation cocktail and liquid scintillation counter

Procedure:

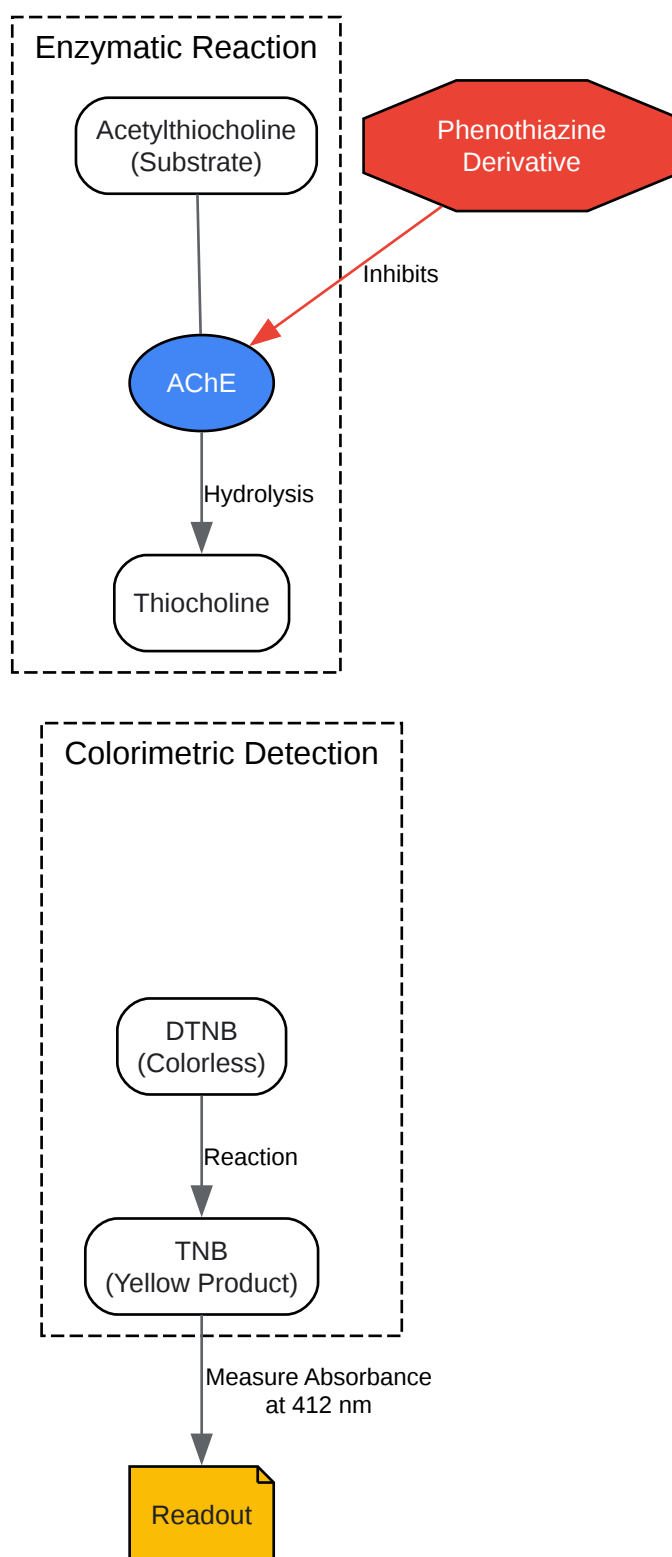
- Reaction Setup: In microcentrifuge tubes or a 96-well plate, combine in the following order:
 - Assay buffer.
 - Phenothiazine derivative at various concentrations (for competition curve) or vehicle.
 - Self-Validation Controls:
 - Total Binding: Vehicle only (no competitor).
 - Non-specific Binding: A high concentration of an unlabeled D2 antagonist (e.g., 10 μM Haloperidol) to saturate all specific binding sites.
 - Radioligand ([³H]-Spiperone) at a concentration near its K_d (dissociation constant).
 - Receptor membrane preparation.
- Incubation: Incubate the mixture for 60-90 minutes at room temperature or 37°C.
 - Causality Note: Incubation time and temperature should be optimized to reach binding equilibrium.
- Termination and Filtration:
 - Rapidly terminate the reaction by filtering the mixture through glass fiber filters using a cell harvester. This separates the bound radioligand (on the filter) from the unbound.

- Quickly wash the filters 3-4 times with ice-cold assay buffer to remove any remaining unbound radioligand.
- Quantification:
 - Place the filters into scintillation vials, add scintillation cocktail, and allow them to sit for several hours.
 - Measure the radioactivity (in counts per minute, CPM) using a liquid scintillation counter.
- Data Analysis:
 - $\text{Specific Binding} = \text{Total Binding (CPM)} - \text{Non-specific Binding (CPM)}$.
 - Calculate the percentage of specific binding for each concentration of the phenothiazine derivative.
 - Plot the percentage of specific binding against the log of the competitor concentration to generate a competition curve.
 - Use non-linear regression to calculate the IC₅₀ (concentration of derivative that inhibits 50% of specific binding) and subsequently the K_i (inhibitory constant).

Acetylcholinesterase (AChE) Inhibition Assay

Certain phenothiazines can interact with cholinesterases, enzymes that degrade the neurotransmitter acetylcholine.^{[1][6]} The most common method for measuring AChE activity is the colorimetric Ellman's method.^[16] AChE hydrolyzes acetylthiocholine (ATCh) to thiocholine, which then reacts with 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) to produce a yellow product, 5-thio-2-nitrobenzoate (TNB), measured at 412 nm.

Principle of the Ellman's Method for AChE Inhibition



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Caption: The two-step reaction of the Ellman's method and its inhibition.

Protocol 3: AChE Inhibition Assay

Materials:

- Acetylcholinesterase (AChE) enzyme (e.g., from electric eel)
- Assay Buffer: Phosphate buffer (e.g., 0.1 M, pH 8.0)
- Substrate: Acetylthiocholine iodide (ATCh) solution
- Chromogen: 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB or Ellman's reagent) solution
- Phenothiazine derivative stock solutions
- Positive control inhibitor (e.g., Donepezil)
- 96-well plate and microplate reader (412 nm)

Procedure:

- Reagent Preparation: Prepare fresh working solutions of ATCh and DTNB in the assay buffer.
- Reaction Setup (in a 96-well plate):
 - Add 140 μ L of assay buffer to all wells.[\[16\]](#)
 - Add 10 μ L of the phenothiazine derivative at various concentrations, vehicle (for 100% activity control), or a positive control inhibitor.[\[16\]](#)
 - Add 10 μ L of the AChE working solution to all wells except the blank. Add 10 μ L of buffer to the blank wells.[\[16\]](#)
 - Causality Note: Pre-incubate the enzyme with the inhibitor for 10-15 minutes at room temperature. This allows the inhibitor to bind to the enzyme before the substrate is introduced, ensuring an accurate measurement of inhibition.
- Initiate Reaction:

- Add 20 μ L of DTNB solution to all wells.
- Initiate the reaction by adding 20 μ L of ATCh solution to all wells.
- Kinetic Measurement:
 - Immediately place the plate in a microplate reader set to 412 nm.
 - Measure the absorbance every minute for 10-15 minutes to determine the rate of reaction (V_0 or $\Delta\text{Abs}/\text{min}$).
- Data Analysis:
 - Calculate the rate of reaction for each well.
 - Calculate the percentage of inhibition: $(\% \text{ Inhibition}) = [1 - (\text{Rate_inhibitor} / \text{Rate_vehicle})] * 100$.
 - Plot the percentage of inhibition against the log of the compound concentration to determine the IC50 value.

Section 3: Assessing Antimicrobial Activity

The repurposing of phenothiazines as antimicrobial agents is a promising field of research, particularly against drug-resistant bacteria.^{[17][18]} The standard in vitro assay to quantify a compound's antibacterial potency is the determination of the Minimum Inhibitory Concentration (MIC).

Protocol 4: Broth Microdilution for MIC Determination

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. This protocol follows guidelines from the Clinical and Laboratory Standards Institute (CLSI).^[17]

Materials:

- Bacterial strain of interest (e.g., *Staphylococcus aureus*)
- Cation-adjusted Mueller-Hinton Broth (MHB)

- Phenothiazine derivative stock solution
- Sterile 96-well U-bottom plates
- Bacterial inoculum standardized to $\sim 5 \times 10^5$ CFU/mL

Procedure:

- Compound Dilution:
 - Add 100 μ L of MHB to all wells of a 96-well plate.
 - Add 100 μ L of the phenothiazine stock solution (at 2x the highest desired final concentration) to the first column of wells.
 - Perform a 2-fold serial dilution by transferring 100 μ L from the first column to the second, mixing, and repeating across the plate. Discard 100 μ L from the last column. This creates a plate with decreasing concentrations of the compound.
- Inoculation:
 - Prepare a bacterial inoculum standardized to a 0.5 McFarland standard, then dilute it in MHB to achieve a final concentration of $\sim 5 \times 10^5$ CFU/mL in the wells.
 - Add 10 μ L of the standardized bacterial inoculum to each well.
- Self-Validation Controls:
 - Growth Control: A well containing MHB and the bacterial inoculum but no drug.
 - Sterility Control: A well containing MHB only (no bacteria, no drug).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination:
 - Visually inspect the plate for bacterial growth (indicated by turbidity).

- The MIC is the lowest concentration of the phenothiazine derivative in which there is no visible growth.

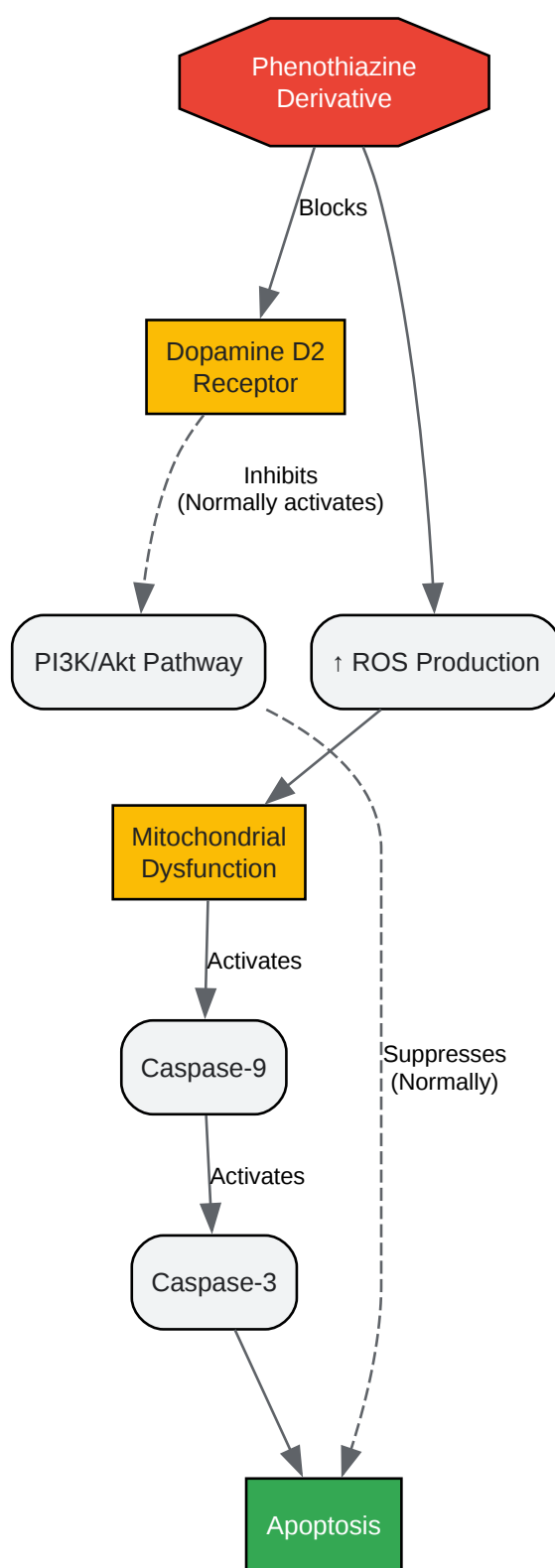
Data Summary: Antimicrobial Activity of Phenothiazines

Phenothiazine Derivative	Bacterial Organism	MIC (µg/mL)	Reference
Chlorpromazine	Gram-positive organisms	10 - 50	[12]
Chlorpromazine	Gram-negative organisms	25 - 100	[12]
Thioridazine	Various aerobic/anaerobic bacteria	Active	[19]
Trifluoperazine	Various aerobic/anaerobic bacteria	Active	[19]
Fluphenazine	Various aerobic/anaerobic bacteria	Active	[19]

Section 4: Elucidating Mechanisms of Action

Beyond primary screening, a suite of assays is necessary to understand how phenothiazine derivatives exert their effects. Many phenothiazines are known to induce apoptosis and interfere with cellular signaling pathways, often involving oxidative stress and mitochondrial dysfunction.[\[8\]](#)[\[11\]](#)[\[12\]](#)

Phenothiazine-Induced Apoptotic Signaling



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Caption: Hypothetical signaling pathways for phenothiazine-induced apoptosis.

Recommended Mechanistic Assays:

- **Oxidative Stress Assays:** Phenothiazines can have both pro-oxidant and antioxidant effects. [\[20\]](#)[\[21\]](#) Assays using probes like DCFDA can measure intracellular reactive oxygen species (ROS) production. H₂O₂ scavenging assays can determine direct antioxidant capacity.[\[20\]](#)
- **Mitochondrial Membrane Potential (MMP) Assay:** Since phenothiazines can induce mitochondrial dysfunction, assessing the MMP is critical.[\[11\]](#) Dyes like JC-1 or TMRE can be used with flow cytometry or fluorescence microscopy to quantify changes in mitochondrial polarization, an early indicator of apoptosis.
- **Apoptosis Assays:** To confirm that cell death is occurring via apoptosis, Annexin V/Propidium Iodide (PI) staining followed by flow cytometry is the gold standard. This assay distinguishes between viable, early apoptotic, late apoptotic, and necrotic cells.
- **Western Blotting:** This technique can be used to measure changes in the expression or phosphorylation status of key signaling proteins in pathways like PI3K/Akt or MAPK, or to detect the cleavage of caspases (e.g., Caspase-3), which is a hallmark of apoptosis.[\[12\]](#)

By employing a logical progression of these in vitro assays, from broad screening to deep mechanistic investigation, researchers can effectively characterize the biological activities of phenothiazine derivatives and identify promising candidates for further therapeutic development.

References

- Application Notes and Protocols for Cell-Based Assays with Phenothiazine Derivatives. Benchchem.
- Gümüş, M., et al. (2023). Synthesis and Structure of Novel Phenothiazine Derivatives, and Compound Prioritization via In Silico Target Search and Screening for Cytotoxic and Cholinesterase Modulatory Activities in Liver Cancer Cells and In Vivo in Zebrafish. PubMed Central. Available from: [\[Link\]](#)
- Bourlioux, P., et al. (1992). In vitro antimicrobial activity of 18 phenothiazine derivatives: structure-activity relationship. APMIS Supplementum. Available from: [\[Link\]](#)
- Screening models of anti psychotic drugs. (2016). Slideshare. Available from: [\[Link\]](#)

- Motohashi, N., et al. (1992). Antimicrobial activity of phenothiazines, benzo[a]phenothiazines and benz[c]acridines. Anticancer Research. Available from: [\[Link\]](#)
- Huang, J., et al. (2024). Therapeutic Mechanisms of Phenothiazine Drugs: A Mini-Review of Advances in Cancer Treatment and Antibiotic Resistance. National Institutes of Health. Available from: [\[Link\]](#)
- Pashkov, A.P., et al. (2022). Antioxidant Properties of New Phenothiazine Derivatives. PMC - NIH. Available from: [\[Link\]](#)
- Radioligand binding assay results showing the percentage inhibition of... ResearchGate. Available from: [\[Link\]](#)
- Medeiros, M.D.S., et al. (2015). Cytotoxicity of phenothiazine derivatives associated with mitochondrial dysfunction: a structure-activity investigation. PubMed. Available from: [\[Link\]](#)
- Motohashi, N., et al. (1991). Cytotoxicity and differentiation-inducing activity of phenothiazine and benzo[a]phenothiazine derivatives. PubMed. Available from: [\[Link\]](#)
- Wesołowska, A. (2021). In Vitro and In Vivo Models for the Investigation of Potential Drugs Against Schizophrenia. Springer. Available from: [\[Link\]](#)
- Hansen, J., et al. (2024). Phenothiazine Derivatives: The Importance of Stereoisomerism in the Tolerance and Efficacy of Antimicrobials. PMC - NIH. Available from: [\[Link\]](#)
- Montanaro, S., et al. (2007). Excited-state properties and in vitro phototoxicity studies of three phenothiazine derivatives. Photochemical & Photobiological Sciences. Available from: [\[Link\]](#)
- The Core Mechanism of Action of Phenothiazine Derivatives: A Technical Guide. Benchchem.
- Gümüş, M., et al. (2023). Synthesis and Structure of Novel Phenothiazine Derivatives, and Compound Prioritization via In Silico Target Search and Screening for Cytotoxic and Cholinesterase Modulatory Activities in Liver Cancer Cells and In Vivo in Zebrafish. ACS Omega. Available from: [\[Link\]](#)

- Borowiec, K., et al. (2024). Phenothiazine Derivatives and Their Impact on the Apoptosis Processes: A Review. PMC. Available from: [\[Link\]](#)
- Cerecetto, H., et al. (2009). Assaying Phenothiazine Derivatives as Trypanothione Reductase and Glutathione Reductase Inhibitors by Theoretical Docking and Molecular Dynamics Studies. PubMed. Available from: [\[Link\]](#)
- O'Brian, C.A., et al. (1991). Structure-activity relationships of phenothiazines and related drugs for inhibition of protein kinase C. PubMed. Available from: [\[Link\]](#)
- Amaral, L., et al. (2015). Antimicrobial activity of phenothiazines. ResearchGate. Available from: [\[Link\]](#)
- Butts, A., et al. (2013). Antifungal phenothiazines: optimization, characterization of mechanism, and modulation of neuroreceptor activity. PMC - PubMed Central. Available from: [\[Link\]](#)
- Daniel, J.A., et al. (2015). Phenothiazine-Derived Antipsychotic Drugs Inhibit Dynamin and Clathrin-Mediated Endocytosis. ResearchGate. Available from: [\[Link\]](#)
- Singh, R.K., et al. (2021). Design, Synthesis and Antimicrobial Activities Evaluation of 1, 3 Thiazine Derivatives. Acta Scientific. Available from: [\[Link\]](#)
- Sedej, A., et al. (2015). A subset of N-substituted phenothiazines inhibits NADPH oxidases. PubMed. Available from: [\[Link\]](#)
- Synthetic protocol for phenothiazine derivatives. ResearchGate. Available from: [\[Link\]](#)
- Characteristics of methods for determining some phenothiazine derivatives and their S-oxides by anticholinesterase activity. ResearchGate. Available from: [\[Link\]](#)
- Soskić, V., et al. (1991). Synthesis of some phenothiazine derivatives as potential affinity ligands for the central dopamine receptors. PubMed. Available from: [\[Link\]](#)
- Cross-Validation of Phenothiazine Effects in Diverse Cancer Cell Lines: A Comparative Analysis. Benchchem.

- Işık, S., et al. (2024). Synthetic Routes and Bioactivity Profiles of the Phenothiazine Privileged Scaffold. MDPI. Available from: [\[Link\]](#)
- Ramsay, R.R. & Tipton, K.F. (2017). Assessment of Enzyme Inhibition: A Review with Examples from the Development of Monoamine Oxidase and Cholinesterase Inhibitory Drugs. PMC. Available from: [\[Link\]](#)
- Eteghad, B., et al. (2024). Phenothiazines: Nrf2 activation and antioxidant effects. PubMed. Available from: [\[Link\]](#)
- Inks, E.S., et al. (2021). Synthesis and biological evaluation of phenothiazine derivative-containing hydroxamic acids as potent class II histone deacetylase inhibitors. PubMed. Available from: [\[Link\]](#)
- MTT Assay Protocol for Cell Viability and Proliferation. (n.d.). Available from: [\[Link\]](#)
- Mechanism of Action of Antipsychotics, Haloperidol and Olanzapine in vitro. (2001). VTechWorks. Available from: [\[Link\]](#)
- Wesołowska, A. (2021). Long-Acting Injectable Antipsychotics—A Review on Formulation and In Vitro Dissolution. MDPI. Available from: [\[Link\]](#)
- Gerlach, M., et al. (2020). Effects of typical and atypical antipsychotics on spontaneous neuronal network activity in vitro. European Psychiatry. Available from: [\[Link\]](#)
- Detailed protocol for MTT Cell Viability and Proliferation Assay. (2024). ResearchHub. Available from: [\[Link\]](#)
- Mitchell, M. & Hobbs, E. (2023). Phenothiazine. StatPearls - NCBI Bookshelf. Available from: [\[Link\]](#)
- Olar, R., et al. (2022). Synthesis and Spectroscopic Characterization of Selected Phenothiazines and Phenazines Rationalized Based on DFT Calculation. MDPI. Available from: [\[Link\]](#)
- Inks, E.S., et al. (2019). Synthesis and Biological Investigation of Phenothiazine-Based Benzhydroxamic Acids as Selective Histone Deacetylase 6 Inhibitors. PubMed. Available

from: [\[Link\]](#)

- Analytical system for the determination of AChE inhibitors using... ResearchGate. Available from: [\[Link\]](#)
- Chen, S., et al. (2020). Acetylcholinesterase Inhibition Assays for High-Throughput Screening. PubMed Central. Available from: [\[Link\]](#)
- Acetylcholinesterase Inhibitor. BioAssay Systems. Available from: [\[Link\]](#)
- Application Note: Acetylcholinesterase (AChE) Activity and Inhibition Assay Protocol. Benchchem.

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Sources

- 1. Synthesis and Structure of Novel Phenothiazine Derivatives, and Compound Prioritization via In Silico Target Search and Screening for Cytotoxic and Cholinesterase Modulatory Activities in Liver Cancer Cells and In Vivo in Zebrafish - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 2. Antimicrobial activity of phenothiazines, benzo[a]phenothiazines and benz[c]acridines - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 3. Phenothiazine Derivatives and Their Impact on the Apoptosis Processes: A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 4. Phenothiazine - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 5. Cytotoxicity and differentiation-inducing activity of phenothiazine and benzo[a]phenothiazine derivatives - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchhub.com [researchhub.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]

- [10. broadpharm.com \[broadpharm.com\]](#)
- [11. Cytotoxicity of phenothiazine derivatives associated with mitochondrial dysfunction: a structure-activity investigation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Therapeutic Mechanisms of Phenothiazine Drugs: A Mini-Review of Advances in Cancer Treatment and Antibiotic Resistance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [14. Screening models of anti psychotic drugs-converted | PDF \[slideshare.net\]](#)
- [15. Synthesis of some phenothiazine derivatives as potential affinity ligands for the central dopamine receptors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [17. Phenothiazine Derivatives: The Importance of Stereoisomerism in the Tolerance and Efficacy of Antimicrobials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. In vitro antimicrobial activity of 18 phenothiazine derivatives: structure-activity relationship - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Antioxidant Properties of New Phenothiazine Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Phenothiazines: Nrf2 activation and antioxidant effects - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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